Introduction: The Strategic Value of the Phenylcyclopropyl Moiety

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Compound of Interest

Compound Name:	*2-Phenylcyclopropane-1-carbaldehyde*
CAS No.:	*67074-44-6*
Cat. No.:	*B1364946*

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The cyclopropane ring, despite its simple three-carbon structure, is a powerhouse in modern drug design. Its inherent ring strain and unique electronic properties—including enhanced π-character in its C-C bonds—confer remarkable advantages upon molecules that contain it.[1][2] Incorporating a cyclopropyl fragment can significantly enhance a drug candidate's metabolic stability, binding affinity, potency, and membrane permeability while reducing off-target effects.[1][3]

2-Phenylcyclopropane-1-carbaldehyde (CAS No. 67074-44-6) is a bifunctional building block that masterfully combines the benefits of the rigid cyclopropane scaffold with the versatile reactivity of an aldehyde.[4][5] This positions it as a highly valuable starting material for synthesizing complex molecules and diverse compound libraries, particularly in the pursuit of novel therapeutics. Its derivatives are precursors to a range of bioactive compounds, making a thorough understanding of its sourcing and chemistry essential for any advanced research program.[4]

Chapter 1: Commercial Availability and Procurement

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2-Phenylcyclopropane-1-carbaldehyde is readily available from several chemical suppliers, though it is typically sold as a research chemical and not in bulk commodity quantities. Procurement for research and development purposes is straightforward.

Leading Suppliers and Product Specifications

Researchers can source this compound from various global vendors. Purity levels are generally around 95%, which is suitable for most synthetic applications, though further purification may be necessary for highly sensitive downstream processes.

Supplier	CAS Number	Typical Purity	Physical Form	Notes
Sigma-Aldrich	67074-44-6	95%	Solid	Sold through Aldrich Partner, may have longer lead times.[6]
AChemBlock	67074-44-6	95%	Yellow Semi-Solid to Solid	Typically in stock globally for rapid shipment.[7]
Smolecule	67074-44-6	In Stock	Not Specified	Marketed for research purposes, not for therapeutic use.[4]
JHECHEM CO LTD	67074-44-6	Not Specified	Not Specified	A China-based manufactory with 4 years of experience providing the product on Echemi.[8]

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **2-Phenylcyclopropane-1-carbaldehyde** and ensure laboratory safety.

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- Storage: The compound should be stored at 0-8 °C in a tightly sealed container to prevent degradation.[7]

- Safety: Safety data sheets (SDS) indicate that the compound is a skin and eye irritant and may cause respiratory irritation.[7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All work should be conducted in a well-ventilated fume hood.[9]

Chapter 2: Synthesis and Manufacturing Routes

Understanding the synthetic origin of a chemical building block is crucial for anticipating potential impurities and for scaling up a synthetic campaign. Several methods have been developed for **2-Phenylcyclopropane-1-carbaldehyde**.[4]

Primary Synthetic Pathways

The most common strategies involve the construction of the cyclopropane ring followed by the installation or unmasking of the aldehyde functionality.

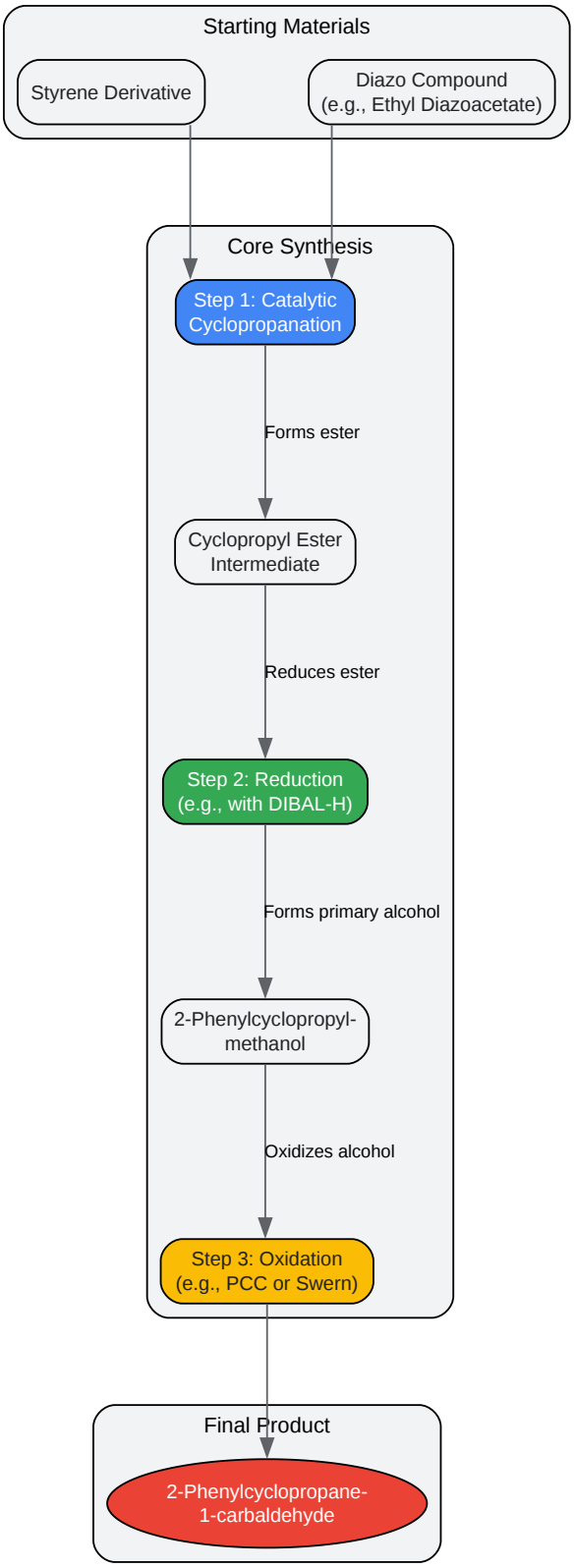
- Cyclopropanation of Styrene Derivatives: This is a cornerstone method, often involving the reaction of styrene with a carbene or carbenoid source. The use of diazo compounds in the presence of transition metal catalysts (e.g., rhodium or copper) is a well-established technique.[4]

- Oxidation of 2-Phenylcyclopropylmethanol: If the corresponding alcohol is synthesized first, a subsequent oxidation step using standard reagents like pyridinium chlorochromate (PCC) or a Swern oxidation can yield the desired aldehyde.

- Direct Formylation: Introduction of the aldehyde group can also be achieved via direct formylation reactions using reagents like formic acid.[4]

The following diagram illustrates a generalized workflow for the synthesis of **2-Phenylcyclopropane-1-carbaldehyde**, which is a critical process for its production.

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Diagram: Generalized Synthetic Workflow.

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Example Experimental Protocol: Oxidation of (2-Phenylcyclopropyl)methanol

This protocol is a representative method for producing the title compound from its corresponding alcohol, a common final step in a multi-step synthesis.

Objective: To synthesize **2-Phenylcyclopropane-1-carbaldehyde** via oxidation.

Materials:

- (2-Phenylcyclopropyl)methanol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Silica gel
- Celatom® or diatomaceous earth
- Round-bottom flask, magnetic stirrer, and standard glassware

Procedure:

- Preparation: In a 250 mL round-bottom flask under a nitrogen atmosphere, dissolve (2-Phenylcyclopropyl)methanol (1 eq.) in anhydrous DCM (approx. 0.1 M concentration).
- Reagent Addition: To the stirred solution, add PCC (1.5 eq.) in one portion. The mixture will turn dark brown. Causality Note: PCC is a mild oxidizing agent that reliably converts primary alcohols to aldehydes with minimal over-oxidation to the carboxylic acid, which is a risk with stronger oxidants.
- Reaction Monitoring: Allow the reaction to stir at room temperature. Monitor the progress by thin-layer chromatography (TLC) until the starting alcohol spot is consumed (typically 2-4 hours).
- Workup: Upon completion, dilute the reaction mixture with DCM. Pass the entire mixture through a short plug of silica gel topped with a layer of Celatom® to filter out the chromium

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byproducts. Wash the plug thoroughly with additional DCM.

- Purification: Combine the filtrates and concentrate the solution under reduced pressure. The resulting crude oil can be further purified by flash column chromatography on silica gel to yield the final product.

Trustworthiness: This protocol is a standard, self-validating system. The progress is easily monitored by TLC, and the purification method effectively removes the reagent byproducts, a common challenge in oxidation reactions.

Chapter 3: Applications in Drug Discovery and Organic Synthesis

The true value of **2-Phenylcyclopropane-1-carbaldehyde** lies in the reactivity of its aldehyde group, which serves as a gateway for extensive molecular diversification.[4] The electron-withdrawing nature of the strained cyclopropane ring can enhance the electrophilicity of the aldehyde, facilitating nucleophilic additions under mild conditions.[4]

Key Downstream Transformations

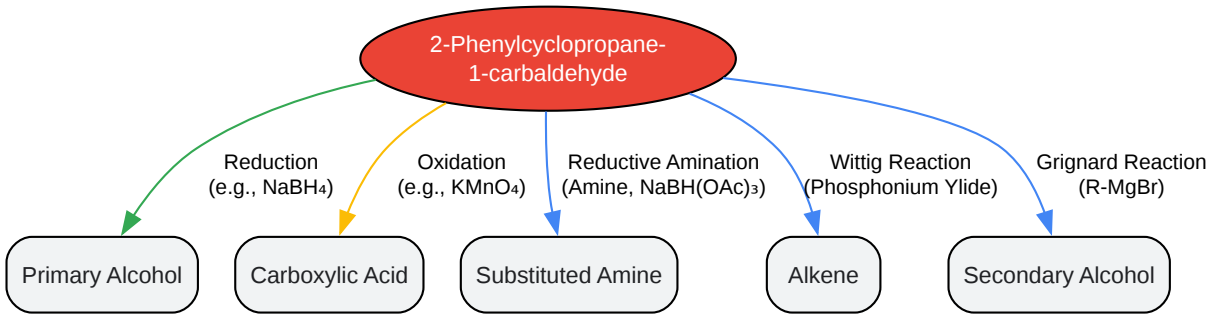
The aldehyde functional group provides numerous opportunities for post-synthetic modification, allowing for the creation of diverse molecular scaffolds.[4]

- Reduction: The aldehyde can be easily reduced to the primary alcohol using agents like sodium borohydride ($NaBH_4$).
- Oxidation: Further oxidation yields 2-phenylcyclopropane-1-carboxylic acid, a valuable building block in its own right and a precursor to drugs like Ticagrelor.[10][11][12]
- Reductive Amination: Reaction with an amine followed by reduction provides access to a wide array of secondary and tertiary amines.
- Wittig Reaction: Chain extension via the Wittig reaction allows for the formation of carbon-carbon double bonds.
- Aldol and Grignard Reactions: These classic carbon-carbon bond-forming reactions proceed efficiently, enabling the construction of more complex molecular architectures while

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preserving the cyclopropane ring.[4]

The following diagram illustrates the versatility of the aldehyde as a synthetic hub.



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Diagram: Key Synthetic Transformations.

Conclusion

2-Phenylcyclopropane-1-carbaldehyde is more than just a chemical; it is a strategic tool for innovation in pharmaceutical and materials science research.[4] Its commercial availability through specialized suppliers, combined with well-understood synthetic routes, makes it an accessible and reliable building block. The dual functionality of the stable phenylcyclopropyl core and the reactive aldehyde handle provides chemists with a powerful platform for generating novel molecules with desirable physicochemical properties. As the demand for three-dimensional molecular scaffolds in drug discovery continues to grow, the importance of intermediates like **2-Phenylcyclopropane-1-carbaldehyde** is set to increase significantly.

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